

# The Emergence of 3-Hydroxycyclobutanecarbonitrile: A Key Building Block in Modern Drug Discovery

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## Compound of Interest

Compound Name: 3-Hydroxycyclobutanecarbonitrile

Cat. No.: B3415407

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Hydroxycyclobutanecarbonitrile**, a seemingly unassuming small molecule, has risen to prominence as a critical intermediate in the synthesis of advanced pharmaceuticals. Its significance is underscored by its role as a key building block for Tofacitinib, a groundbreaking Janus kinase (JAK) inhibitor used in the treatment of autoimmune diseases. This technical guide delves into the discovery, history, and synthetic methodologies of **3-Hydroxycyclobutanecarbonitrile**, providing detailed experimental protocols and quantitative data. Furthermore, it explores its crucial application in the development of JAK inhibitors and elucidates the associated JAK-STAT signaling pathway.

## Introduction

The quest for novel therapeutic agents with high efficacy and specificity is a driving force in medicinal chemistry. Small, functionalized cyclic molecules are invaluable synthons in this endeavor, offering rigid scaffolds that can be elaborated into complex drug architectures. **3-Hydroxycyclobutanecarbonitrile** (CAS No. 20249-17-6) has emerged as a prominent example of such a building block. Its unique combination of a strained cyclobutane ring, a hydroxyl group, and a nitrile moiety provides versatile handles for chemical modification, making it an attractive component for drug design.

While the precise historical record of its initial discovery remains somewhat obscure in publicly available literature, its importance surged with the development of Tofacitinib. The synthesis of this complex molecule necessitated a reliable and efficient route to chiral 3-hydroxycyclobutane derivatives, catapulting **3-Hydroxycyclobutanecarbonitrile** into the spotlight of pharmaceutical research and development.

## Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **3-Hydroxycyclobutanecarbonitrile** is essential for its effective use in synthesis.

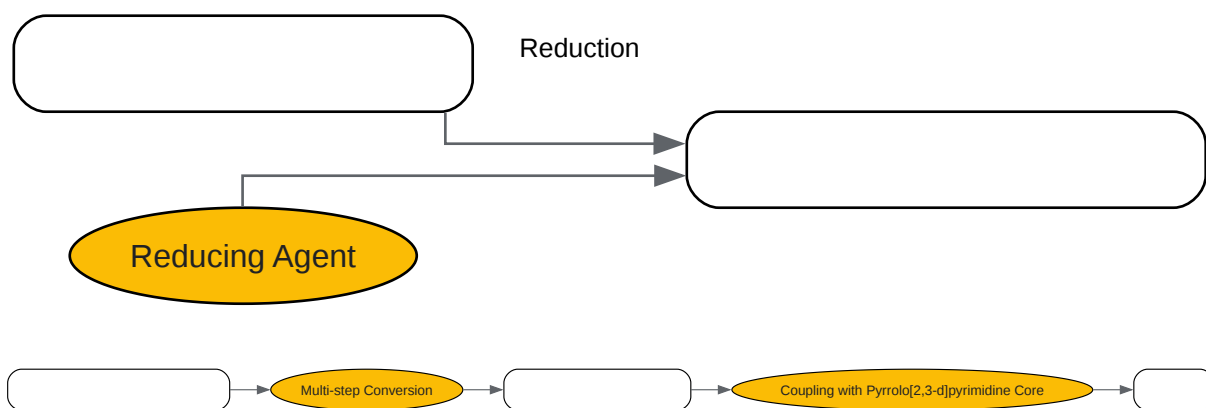
Property	Value
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO
Molecular Weight	97.12 g/mol
CAS Number	20249-17-6
Appearance	Not specified in readily available sources
Boiling Point	Not specified in readily available sources
Melting Point	Not specified in readily available sources
Solubility	Not specified in readily available sources

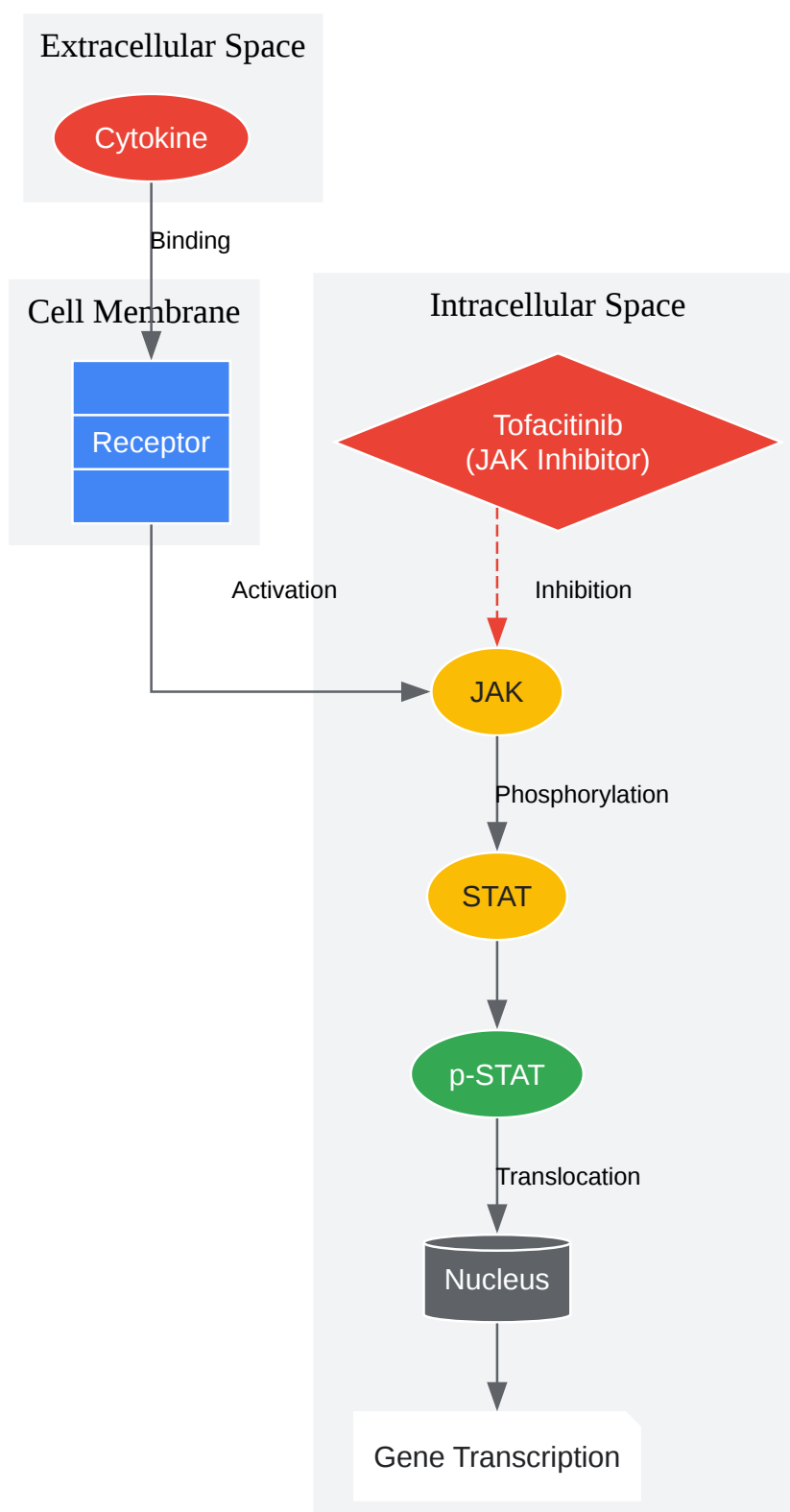
## Synthesis of 3-Hydroxycyclobutanecarbonitrile

The most common and industrially relevant synthesis of **3-Hydroxycyclobutanecarbonitrile** involves the reduction of its precursor, 3-oxocyclobutanecarbonitrile.

## General Reaction Scheme

The synthesis is a straightforward reduction of a ketone to a secondary alcohol.





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